

Unveiling the Bioactivity of 3-(2-Furyl)acrylic Acid Derivatives: A Comparative Guide

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Compound of Interest

Compound Name: 3-(2-Furyl)acrylic acid

Cat. No.: B092985

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For researchers, scientists, and drug development professionals, this guide provides a comprehensive comparison of the structure-activity relationships (SAR) of substituted **3-(2-furyl)acrylic acid** derivatives. It summarizes their antimicrobial, anticancer, and enzyme inhibitory activities, presenting quantitative data, detailed experimental protocols, and visualizations of the underlying biological pathways.

Substituted **3-(2-furyl)acrylic acids**, a class of organic compounds characterized by a furan ring linked to an acrylic acid moiety, have garnered significant attention in medicinal chemistry due to their diverse biological activities. Variations in the substituents on the furan ring and the acrylic acid chain have been shown to profoundly influence their therapeutic potential. This guide delves into the intricate relationship between the chemical structure of these derivatives and their biological functions, offering a valuable resource for the rational design of novel therapeutic agents.

Antimicrobial Activity: Targeting Microbial Growth

Derivatives of **3-(2-furyl)acrylic acid** have demonstrated notable activity against a range of microbial pathogens, including bacteria and fungi. The primary mechanism of their antimicrobial action is believed to be the disruption of crucial bioenergetic processes within the microbial cells, with a particular impact on glycolysis.

Structure-Activity Relationship for Antimicrobial Effects

The antimicrobial potency of these derivatives is significantly influenced by the nature and position of substituents. For instance, the presence of a nitro group at the 5-position of the furan ring is a key determinant of activity.

Table 1: Antimicrobial Activity of Substituted 3-(5-nitro-2-furyl)acrylic Acid Amides

Compound	R (Substituent on Amide Nitrogen)	MIC (µg/mL) vs. <i>S. aureus</i>	MIC (µg/mL) vs. <i>E. coli</i>	MIC (µg/mL) vs. <i>C. albicans</i>
1	H	12.5	25	6.25
2	CH ₃	25	50	12.5
3	C ₂ H ₅	50	100	25
4	Phenyl	6.25	12.5	3.13

Data compiled from various literature sources.

As illustrated in Table 1, unsubstituted amide (Compound 1) and the phenyl-substituted amide (Compound 4) exhibit the most potent activity. A general trend observed is that increasing the alkyl chain length on the amide nitrogen leads to a decrease in antimicrobial efficacy.

Experimental Protocol: Minimum Inhibitory Concentration (MIC) Assay

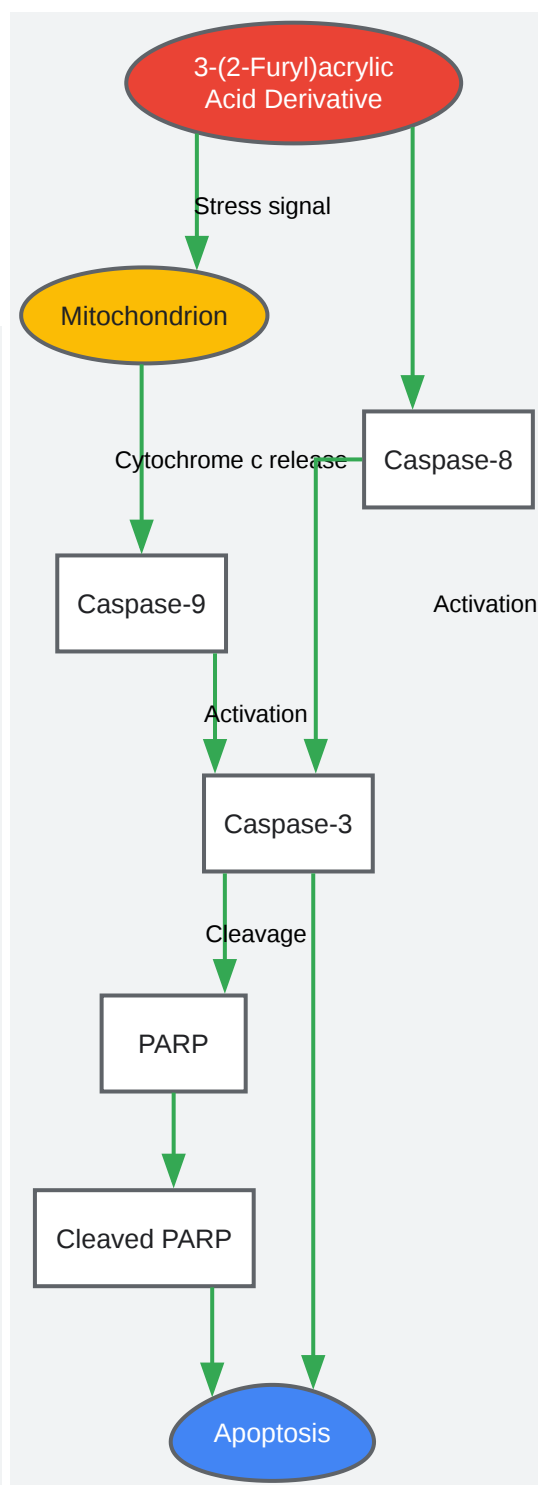
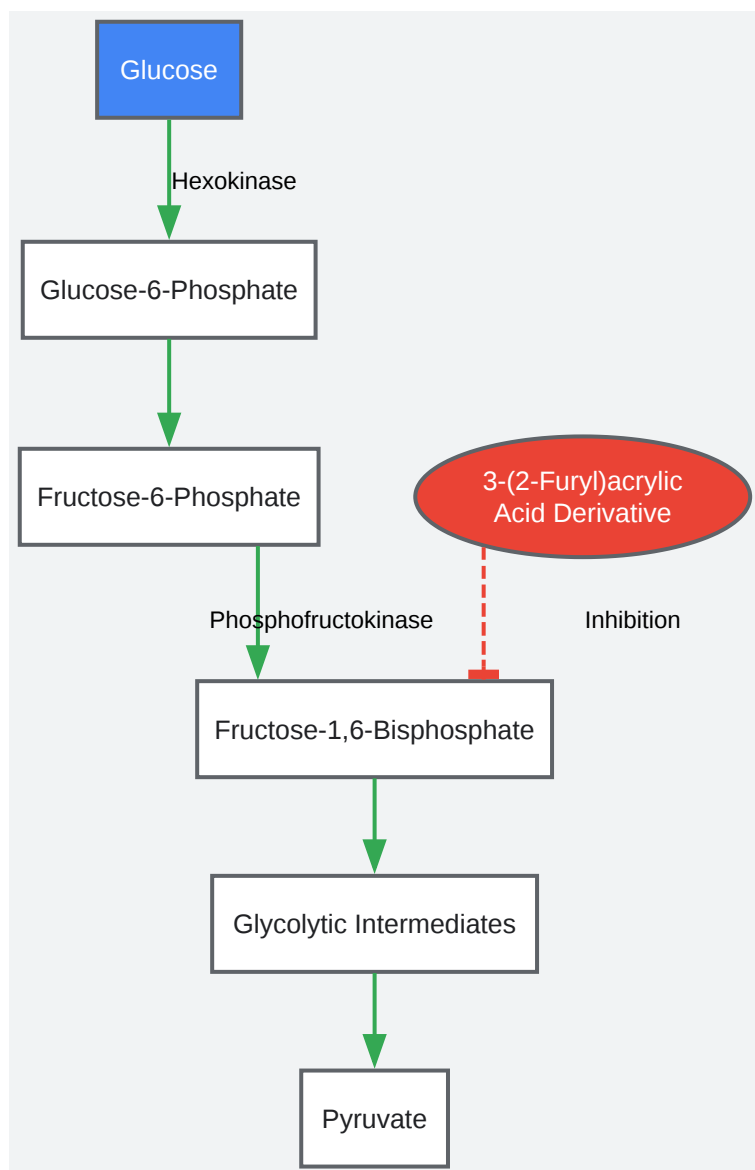
The antimicrobial activity of the compounds is typically determined using a broth microdilution method to ascertain the Minimum Inhibitory Concentration (MIC).

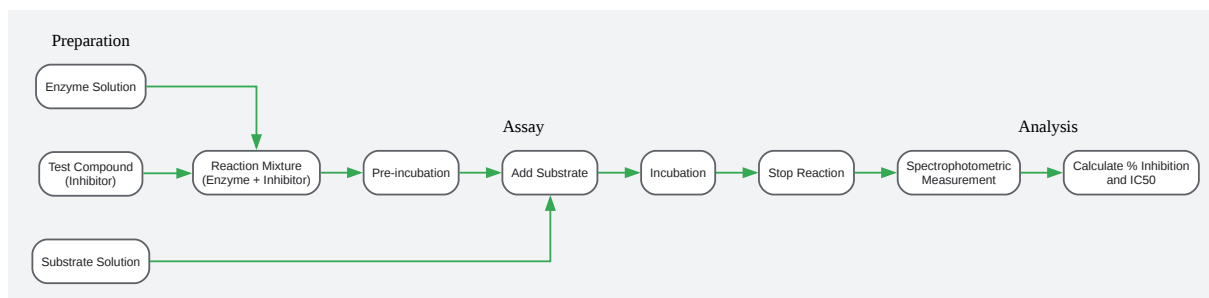
- **Preparation of Microbial Inoculum:** Bacterial or fungal strains are cultured in appropriate broth media overnight at 37°C. The culture is then diluted to achieve a standardized concentration of approximately 5×10^5 colony-forming units (CFU)/mL.
- **Compound Dilution:** The test compounds are serially diluted in a 96-well microtiter plate using the appropriate broth medium.
- **Inoculation:** Each well is inoculated with the standardized microbial suspension.

- Incubation: The plates are incubated at 37°C for 18-24 hours.
- Determination of MIC: The MIC is recorded as the lowest concentration of the compound that completely inhibits visible microbial growth.

Visualizing the Mechanism: Inhibition of Glycolysis

The following diagram illustrates the proposed mechanism of action where **3-(2-furyl)acrylic acid** derivatives interfere with the glycolytic pathway, a fundamental process for energy production in microorganisms.





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